

An In-Depth Technical Guide to the Thermochemical Properties of 5-Methyltetrazole

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Compound of Interest

Compound Name: 5-Methyltetrazole

Cat. No.: B045412

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Introduction

5-Methyltetrazole is a five-membered heterocyclic compound containing four nitrogen atoms, making it a nitrogen-rich molecule of significant interest in various fields, including pharmaceuticals and energetic materials. A thorough understanding of its thermochemical properties is crucial for its safe handling, application, and the development of new derivatives with tailored characteristics. This technical guide provides a comprehensive overview of the core thermochemical properties of **5-Methyltetrazole**, detailing experimental methodologies and presenting quantitative data in a clear, structured format.

Core Thermochemical Properties

The key thermochemical parameters of **5-Methyltetrazole** are summarized in the table below. These values are essential for predicting the compound's energy content, stability, and behavior under different thermal conditions.

| Property | Value | Method of Determination |
|--|--|--|
| Molecular Formula | C ₂ H ₄ N ₄ | - |
| Molecular Weight | 84.08 g/mol | - |
| Decomposition Temperature | 254 °C | Differential Thermal Analysis (DTA)[1] |
| Density (at 296 K) | 1.349 g/cm ³ | X-ray Diffraction[2] |
| Standard Enthalpy of Formation (Solid) | Calculated via CBS-4M | Computational Chemistry[1][3] |
| Standard Enthalpy of Combustion | Not Experimentally Determined | - |
| Enthalpy of Sublimation | Not Experimentally Determined | - |

Note: While a specific experimental value for the standard enthalpy of formation in the solid state is not readily available in the cited literature, it is frequently calculated using computational methods like the Complete Basis Set (CBS-4M) for energetic materials assessments.[1][3]

Experimental Protocols

The determination of the thermochemical properties of **5-Methyltetrazole** relies on a suite of well-established experimental techniques. The following sections detail the methodologies for the key experiments.

Synthesis and Purification

For accurate thermochemical measurements, a high-purity sample of **5-Methyltetrazole** is essential. A common and efficient synthesis route is the [3+2] cycloaddition of acetonitrile with sodium azide, catalyzed by a Lewis acid such as zinc bromide in an aqueous medium.

Protocol:

- A mixture of acetonitrile and sodium azide is prepared in water.

- A catalytic amount of zinc bromide is added to the mixture.
- The reaction is heated and stirred for a specified period to ensure complete conversion.
- Upon completion, the reaction mixture is cooled, and the pH is adjusted to precipitate the product.
- The crude **5-Methyltetrazole** is collected by filtration.
- Purification is typically achieved through recrystallization from a suitable solvent system, such as acetone/hexane, to yield a crystalline solid of high purity.[1]

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

DSC and TGA are fundamental thermal analysis techniques used to determine the decomposition temperature and thermal stability of **5-Methyltetrazole**.

DSC Protocol:

- A small, precisely weighed sample of **5-Methyltetrazole** (typically 1-5 mg) is placed in an aluminum pan.
- The pan is hermetically sealed.
- The sample is heated in a DSC instrument at a constant rate, for example, 5 °C/min, under an inert atmosphere (e.g., nitrogen).[1]
- The heat flow to or from the sample relative to a reference is measured as a function of temperature.
- The onset of the exothermic decomposition peak is identified as the decomposition temperature.

TGA Protocol:

- A slightly larger sample (typically 5-10 mg) is placed in a tared TGA pan.

- The sample is heated at a controlled rate in a TGA furnace under a specific atmosphere.
- The change in mass of the sample is recorded as a function of temperature.
- The TGA thermogram provides information about the temperature at which mass loss occurs, corresponding to decomposition.

Bomb Calorimetry for Enthalpy of Combustion

While a specific experimental value for **5-Methyltetrazole** is not cited, bomb calorimetry is the standard method for determining the enthalpy of combustion of solid organic compounds.

General Protocol:

- A precisely weighed pellet of the sample (typically around 1 g) is placed in a sample holder within a high-pressure stainless-steel vessel known as a "bomb."
- A fine ignition wire is placed in contact with the sample.
- The bomb is sealed and pressurized with pure oxygen to approximately 25-30 atm.
- The bomb is then submerged in a known volume of water in a well-insulated calorimeter.
- The sample is ignited by passing an electric current through the wire.
- The temperature change of the water is meticulously recorded.
- The heat of combustion is calculated from the temperature rise and the predetermined heat capacity of the calorimeter system.[\[4\]](#)

Knudsen Effusion Method for Enthalpy of Sublimation

The enthalpy of sublimation can be determined by measuring the vapor pressure of the solid as a function of temperature using the Knudsen effusion method.

General Protocol:

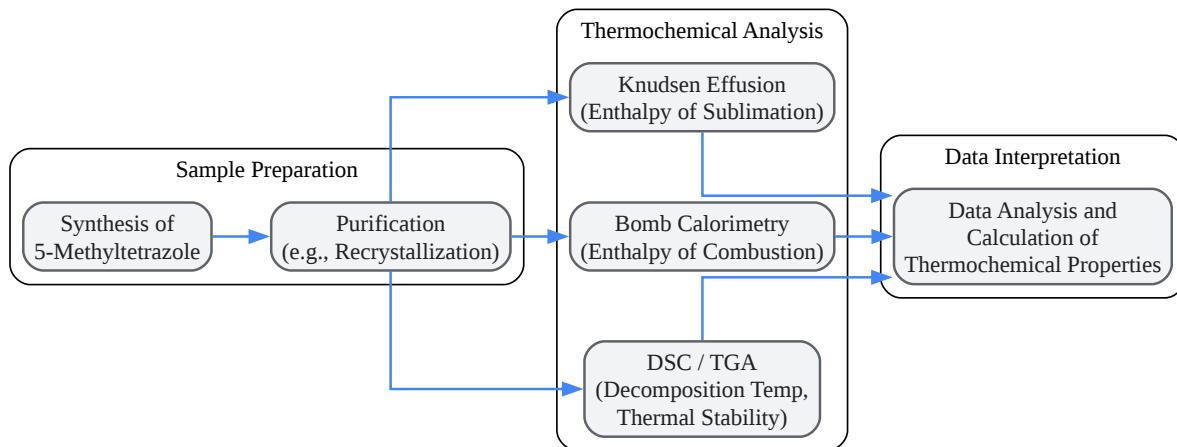
- A small amount of the crystalline sample is placed in a Knudsen cell, which is a small, thermostated container with a very small orifice.

- The cell is placed in a high-vacuum system.
- The cell is heated to a series of controlled temperatures.
- At each temperature, the rate of mass loss due to the effusion of vapor through the orifice is measured.
- The vapor pressure is calculated from the rate of mass loss using the Knudsen equation.
- The enthalpy of sublimation is then determined from the slope of the plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature (the Clausius-Clapeyron equation).[5]

Visualizations

Experimental Workflow for Thermochemical Analysis

The following diagram illustrates a typical workflow for the comprehensive thermochemical characterization of a compound like **5-Methyltetrazole**.

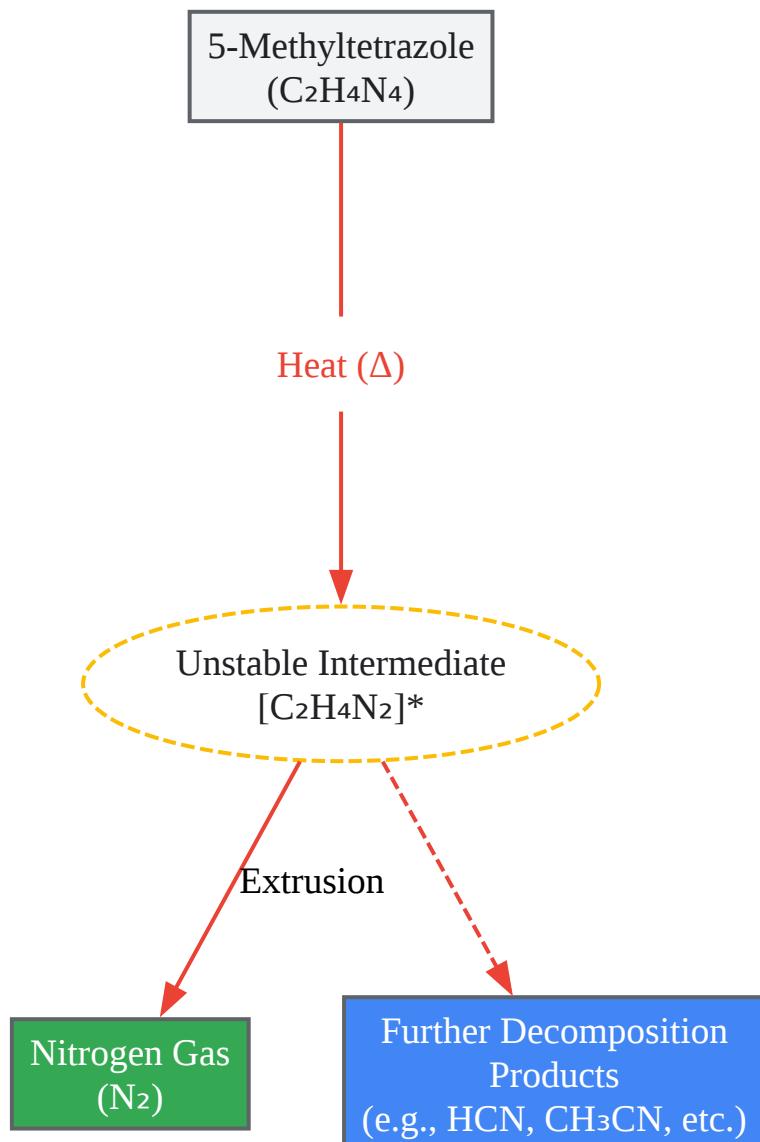


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Experimental workflow for thermochemical analysis.

Postulated Thermal Decomposition Pathway of 5-Methyltetrazole

The thermal decomposition of tetrazoles is a complex process that can proceed through various pathways. Based on studies of 5-substituted tetrazoles, a plausible decomposition pathway for **5-Methyltetrazole** involves the initial cleavage of the tetrazole ring, leading to the extrusion of molecular nitrogen (N_2), a characteristic feature of the decomposition of these high-nitrogen compounds.^[1] Subsequent reactions of the resulting fragments can lead to a variety of smaller molecules. Mass spectrometry studies of similar tetrazoles suggest the formation of species resulting from the loss of N_2 and further fragmentation.^[6]



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*Postulated thermal decomposition pathway for **5-Methyltetrazole**.*

Conclusion

This technical guide has provided a detailed overview of the key thermochemical properties of **5-Methyltetrazole**, including its decomposition temperature and density. While experimental data for the enthalpy of combustion and sublimation are not readily available in the reviewed literature, established protocols for their determination have been outlined. The provided diagrams offer a clear visualization of the experimental workflow for thermochemical analysis and a postulated decomposition pathway. This information is intended to be a valuable resource for researchers and professionals working with **5-Methyltetrazole**, aiding in its safe and effective utilization and in the design of new materials. Further experimental determination of the enthalpy of combustion and sublimation is recommended to complete the thermochemical profile of this important molecule.

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